Section 1: Core Introduction and Strategic Context

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Compound of Interest		
Compound Name:	*7-Hydroxychroman-2-one*	
Cat. No.:	*B1584768*	*Get Quote*

7-Hydroxychroman-2-one (CAS: 5631-67-4), also known as 7-hydroxydihydrocoumarin, is a heterocyclic organic compound belonging to the dihydrocoumarin (or chromanone) class. Structurally, it is the saturated analog of the widely recognized and naturally occurring fluorescent compound, 7-hydroxycoumarin (umbelliferone). While its unsaturated counterpart has been the subject of extensive research due to its broad spectrum of biological activities, **7-Hydroxychroman-2-one** serves a pivotal role as a stable synthetic intermediate and a core scaffold in medicinal chemistry and drug development.

The saturation of the C3-C4 double bond fundamentally alters the molecule's electronic and conformational properties. It removes the α,β-unsaturated lactone system, a Michael acceptor that can react non-specifically with biological nucleophiles, potentially reducing cytotoxicity while preserving the key pharmacophoric features of the phenolic ring and lactone. This guide provides a comprehensive technical overview for researchers, detailing the compound's physicochemical properties, robust synthesis protocols, analytical methodologies, and the biological potential informed by its relationship to the broader coumarin family.

Section 2: Physicochemical and Spectroscopic Profile

A thorough understanding of a molecule's physical and chemical properties is foundational for its application in research and development. **7-Hydroxychroman-2-one** is a solid at room temperature with characteristics that make it suitable for a range of chemical modifications.

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Key Chemical Properties

The essential physicochemical parameters for **7-Hydroxychroman-2-one** are summarized below, derived from established chemical databases.[1]

Property	Value	Source
CAS Number	5631-67-4	PubChem[2]
Molecular Formula	$C_9H_8O_3$	PubChem[2]
Molecular Weight	164.16 g/mol	PubChem[2]
IUPAC Name	7-hydroxy-3,4-dihydrochromen-2-one	PubChem[2]
SMILES	C1CC(=O)OC2=C1C=CC(=C2)O	PubChem[2]
InChI Key	GPJCOQPUQUEBTB-UHFFFAOYSA-N	PubChem[2]
Physical Form	Solid	Sigma-Aldrich[3]
XLogP3-AA	1.3	PubChem[2]
Hydrogen Bond Donor Count	1	PubChem[2]
Hydrogen Bond Acceptor Count	3	PubChem[2]
Topological Polar Surface Area	46.5 $Å^2$	PubChem[2]

Spectroscopic Data

Structural confirmation relies on standard spectroscopic techniques.

- Mass Spectrometry (MS): GC-MS analysis shows a molecular ion peak corresponding to the compound's molecular weight (164 g/mol). Key fragmentation patterns can be observed in MS/MS data, aiding in structural elucidation.[2]

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- Infrared (IR) Spectroscopy: The IR spectrum would be characterized by a broad absorption band for the phenolic hydroxyl (-OH) group, a strong absorption for the lactone carbonyl (C=O) group, and bands corresponding to C-O and aromatic C-H stretches.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^{1}H NMR spectra would show distinct signals for the aromatic protons, the phenolic proton, and two aliphatic signals for the diastereotopic protons at the C3 and C4 positions, likely appearing as coupled triplets. ^{13}C NMR would confirm the presence of nine distinct carbon atoms, including the carbonyl carbon of the lactone.[4]

Section 3: Synthesis and Derivatization Strategy

The primary and most efficient route to **7-Hydroxychroman-2-one** is through the selective reduction of its readily available unsaturated precursor, 7-hydroxycoumarin (umbelliferone).

Primary Synthesis: Catalytic Hydrogenation of Umbelliferone

Catalytic hydrogenation is the method of choice for reducing the α,β-unsaturated double bond of a coumarin without affecting the aromatic ring or the lactone carbonyl group. The process involves the use of a metal catalyst and a hydrogen source.

Causality and Experimental Rationale:

- Catalyst: Palladium on carbon (Pd/C) is a highly effective and widely used catalyst for the hydrogenation of alkenes.[5] It provides a surface for the reaction to occur and is chemoselective, meaning it will preferentially reduce the C=C double bond over the aromatic ring or the carbonyl group under mild conditions.[6][7]

- Hydrogen Source: Molecular hydrogen (H_2) gas is the most direct and clean hydrogen source for this transformation.

- Solvent: A protic solvent like ethanol is ideal as it readily dissolves the starting material (umbelliferone) and does not interfere with the catalytic process.

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Caption: Catalytic hydrogenation workflow for the synthesis of **7-Hydroxychroman-2-one**.

Detailed Step-by-Step Protocol:

- Setup: To a round-bottom flask equipped with a magnetic stir bar, add 7-hydroxycoumarin (1.0 eq).
- Solvent Addition: Add anhydrous ethanol to dissolve the starting material completely (approx. 10-20 mL per gram of substrate).
- Catalyst Addition: Carefully add 10% Palladium on Carbon (Pd/C) catalyst (approx. 5-10 mol % by weight relative to the substrate) under an inert atmosphere (e.g., nitrogen or argon).
- Hydrogenation: Seal the flask and purge the system with hydrogen gas. Maintain a positive pressure of hydrogen (a balloon is sufficient for atmospheric pressure) and stir the reaction mixture vigorously at room temperature.
- Monitoring: Monitor the reaction progress by Thin Layer Chromatography (TLC), observing the disappearance of the starting material spot.
- Workup: Once the reaction is complete (typically 4-12 hours), carefully filter the reaction mixture through a pad of Celite to remove the Pd/C catalyst. Wash the Celite pad with additional ethanol.
- Isolation: Combine the filtrates and remove the solvent under reduced pressure using a rotary evaporator. The resulting crude solid can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water) to yield pure **7-Hydroxychroman-2-one**.

Utility in Derivatization

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The true value of **7-Hydroxychroman-2-one** in drug discovery lies in its utility as a scaffold. The phenolic hydroxyl group at the C7 position is a prime site for chemical modification, serving as a nucleophile or being converted into a leaving group. This allows for the synthesis of extensive libraries of derivatives with diverse pharmacological properties, including antibacterial, antifungal, antioxidant, and anticancer agents.[8][9][10]

Section 4: Biological Activity and Therapeutic Potential

While direct pharmacological data on **7-Hydroxychroman-2-one** is limited, its therapeutic potential can be inferred from the well-documented activities of its parent compound, umbelliferone, and various coumarin derivatives.

Comparative Pharmacology of the Dihydrocoumarin Scaffold

Umbelliferone (7-hydroxycoumarin) exhibits a wide range of biological effects, including antioxidant, anti-inflammatory, anticancer, and analgesic properties.[11] The presence of the C3=C4 double bond makes it a rigid, planar molecule and an α,β-unsaturated lactone. The hydrogenation to form **7-Hydroxychroman-2-one** introduces flexibility and removes this potentially reactive Michael acceptor.

- Potential Impact on Activity: This structural change is expected to alter the biological profile. While it might decrease activities dependent on Michael addition, it could enhance others by improving the binding affinity to specific targets due to increased conformational flexibility. It may also lead to a better safety profile by reducing off-target covalent modifications.

Bioactivity of Coumarin Derivatives

The coumarin nucleus is a "privileged scaffold" in medicinal chemistry. Numerous derivatives synthesized from 7-hydroxycoumarins have shown significant biological activity:

- Anticancer Activity: Many coumarin derivatives have demonstrated potent cytotoxic effects against various cancer cell lines.[9]

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- Antibacterial and Antifungal Activity: The coumarin scaffold is present in antibiotics like novobiocin and has been a template for the development of new antimicrobial agents active against both Gram-positive and Gram-negative bacteria.[10][12]

- Anticoagulant Activity: 4-hydroxycoumarin derivatives are famous for their anticoagulant properties, acting as vitamin K antagonists.[13]

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Caption: Logical flow from bioactive precursor to core scaffold and diverse derivatives.

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Section 5: Analytical Methodologies

Robust analytical methods are crucial for ensuring the purity, identity, and stability of a compound.

Chromatographic Analysis for Purity and Quantification

High-Performance Liquid Chromatography (HPLC) with UV detection is the standard method for assessing the purity of **7-Hydroxychroman-2-one**.

Exemplary HPLC-UV Protocol:

- System: A standard HPLC system with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 µm).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile.
- Gradient: A linear gradient from 10% B to 90% B over 20 minutes.
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 280 nm.
- Injection Volume: 10 µL.
- Sample Preparation: Dissolve the sample accurately in the mobile phase or methanol.
- Validation: The method should be validated for linearity, accuracy, and precision as per standard guidelines.

Structural Confirmation Workflow

A combination of mass spectrometry and NMR is required for unambiguous structural confirmation of newly synthesized batches.

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Caption: Quality control workflow for synthesized **7-Hydroxychroman-2-one**.

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Section 6: Conclusion and Future Directions

7-Hydroxychroman-2-one is more than just a saturated analog of umbelliferone; it is a strategically important building block for medicinal chemistry. Its synthesis is straightforward, and its structure offers a stable, flexible scaffold amenable to extensive derivatization. While the parent molecule itself is not well-characterized biologically, the proven success of the broader coumarin class suggests that derivatives of this dihydro-scaffold hold significant promise.

Future research should focus on two key areas:

- Biological Screening: A comprehensive biological evaluation of **7-Hydroxychroman-2-one** itself is warranted to establish a baseline activity profile.
- Library Synthesis: The development of diverse chemical libraries based on this scaffold could lead to the discovery of novel therapeutic agents with improved potency and safety profiles across various disease areas, including oncology and infectious diseases.

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